

3-Iodophenyl isothiocyanate CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Iodophenyl isothiocyanate

Cat. No.: B1664600

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An In-Depth Technical Guide to 3-Iodophenyl Isothiocyanate

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Iodophenyl isothiocyanate is a reactive chemical compound of significant interest in biomedical research and drug development. Its isothiocyanate group allows for covalent modification of proteins, making it a valuable tool for labeling and probing biological systems. This technical guide provides a comprehensive overview of **3-Iodophenyl isothiocyanate**, including its chemical properties, and detailed experimental protocols for its application, with a focus on its use in radioiodination of antibodies and its potential role in modulating cellular signaling pathways.

Chemical and Physical Properties

3-Iodophenyl isothiocyanate is a solid at room temperature with a pungent odor. It is sensitive to light and moisture and should be stored accordingly.

Property	Value	Reference
CAS Number	3125-73-3	[1][2]
Molecular Formula	C ₇ H ₄ INS	[1][3]
Molecular Weight	261.09 g/mol	[1][3]
Appearance	White to orange to green powder or lump	[4]
Melting Point	44-49 °C	[3][4]
Synonyms	Isothiocyanic Acid 3-Iodophenyl Ester, 1-iodo-3-isothiocyantobenzene, m-iodophenylisothiocyanate	[4]

Experimental Protocols

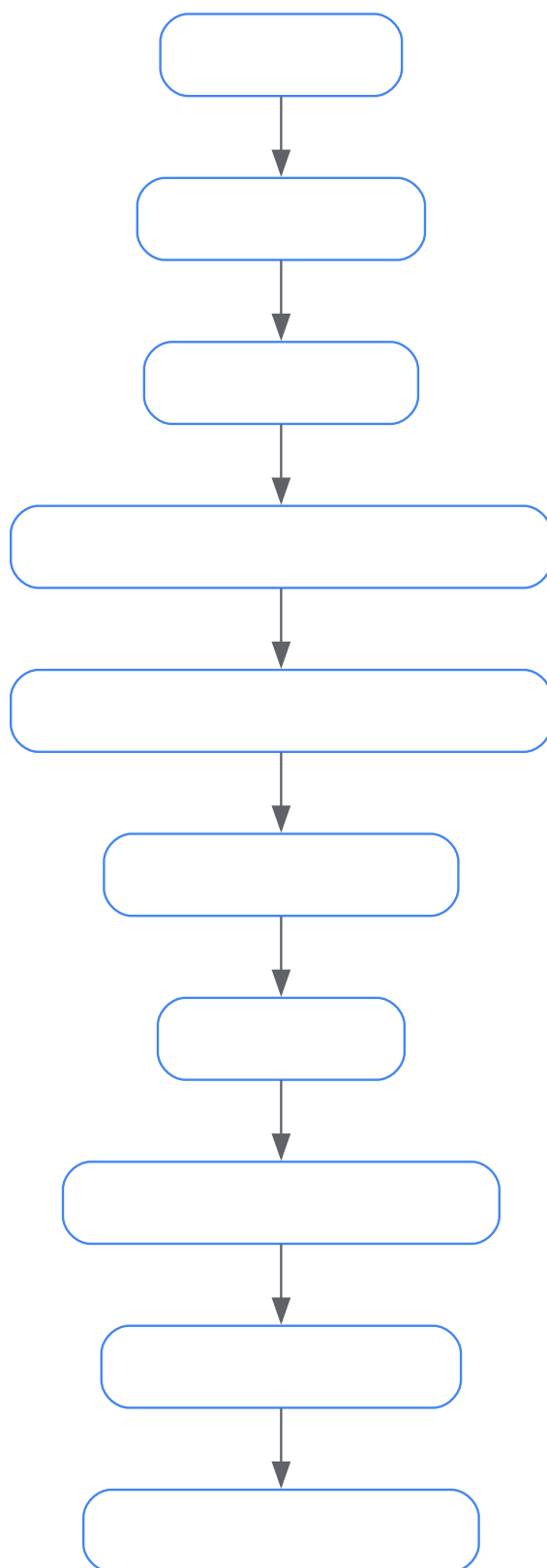
The reactivity of the isothiocyanate group with primary amines, such as the side chain of lysine residues in proteins, makes **3-Iodophenyl isothiocyanate** a useful reagent for bioconjugation.

Radioiodination of Monoclonal Antibodies

3-Iodophenyl isothiocyanate is a key reagent for the radioiodination of monoclonal antibodies, enabling their use in radioimmunoassays and other sensitive detection methods.

Objective: To covalently attach a radioiodine atom to a monoclonal antibody via a **3-Iodophenyl isothiocyanate** linker.

Workflow for Radioiodination:



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Caption: Synthesis and antibody conjugation of 3-[¹²⁵I]iodophenyl isothiocyanate.

Detailed Methodology:

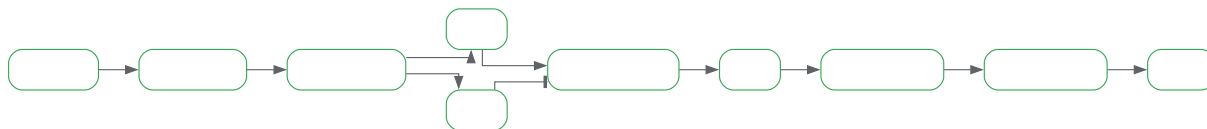
- **Synthesis of the Tin Precursor:** The synthesis of the radioiodination precursor, 3-tri-n-butylstannylphenylisothiocyanate, is the initial step. This is achieved by reacting 3-bromoaniline with hexabutylditin, followed by treatment with thiophosgene.
- **Radioiodination:** The tin precursor is then radioiodinated using $\text{Na}^{[125]\text{I}}\text{I}$ in the presence of an oxidizing agent like Iodogen in an organic solvent such as chloroform.
- **Purification:** The resulting 3- $^{[125]\text{I}}$ iodophenyl isothiocyanate is purified using high-pressure liquid chromatography (HPLC) to remove unreacted iodide and other impurities.
- **Conjugation to Antibody:** The purified, radiolabeled **3-Iodophenyl isothiocyanate** is then incubated with the monoclonal antibody in a suitable buffer. The isothiocyanate group reacts with the primary amino groups of lysine residues on the antibody, forming a stable thiourea linkage.
- **Removal of Unconjugated Label:** The final radioiodinated antibody is separated from unconjugated 3- $^{[125]\text{I}}$ iodophenyl isothiocyanate, typically by gel filtration or dialysis.

Biological Activity and Signaling Pathways

While specific signaling pathways for **3-Iodophenyl isothiocyanate** are not extensively documented, the broader class of isothiocyanates is known to exert significant biological effects, primarily through the induction of apoptosis and modulation of cellular stress responses. The presence of the iodine atom may influence the potency and specificity of these effects.

General Isothiocyanate-Induced Apoptosis Pathway

Isothiocyanates are known to induce apoptosis in cancer cells through multiple mechanisms, often converging on the mitochondrial pathway.



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Caption: Generalized mitochondrial pathway of apoptosis induced by isothiocyanates.

This pathway involves the generation of reactive oxygen species (ROS), leading to mitochondrial stress. This stress alters the balance of pro-apoptotic (Bax) and anti-apoptotic (Bcl-2) proteins, resulting in the release of cytochrome c from the mitochondria. Cytochrome c then activates a caspase cascade, ultimately leading to programmed cell death.

Applications in Research and Drug Development

The unique properties of **3-Iodophenyl isothiocyanate** make it a valuable tool in several areas of research:

- **Protein Labeling and Modification:** Its ability to react with primary amines allows for the labeling of proteins and peptides for various applications, including structural and functional studies.
- **Development of Diagnostic and Imaging Agents:** The incorporation of iodine, which has radioisotopic forms, makes it suitable for developing radiolabeled probes for imaging and diagnostic applications in biological systems.
- **Synthesis of Heterocyclic Compounds:** It serves as a precursor in the synthesis of various heterocyclic compounds, which are important scaffolds in pharmaceutical development.
- **Neuroprotective Research:** The related compound, 4-iodophenyl isothiocyanate, has shown neuroprotective properties in models of neurodegeneration, suggesting that **3-Iodophenyl isothiocyanate** could be a valuable tool for research in this area.

Safety and Handling

3-Iodophenyl isothiocyanate is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is toxic if swallowed and may cause an allergic skin reaction and serious eye irritation. Personal protective equipment, including gloves, lab coat, and eye protection, should be worn at all times when handling this compound. It may also be harmful to aquatic life with long-lasting effects.[5]

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for professional scientific guidance. Always refer to the relevant safety data sheets (SDS) and established laboratory protocols before handling any chemical substances.

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References

- 1. 3-iodophenyl isothiocyanate [stenutz.eu]
- 2. 3125-73-3|3-Iodophenylisothiocyanate|BLD Pharm [bldpharm.com]
- 3. 3-Iodophenyl isothiocyanate [myskinrecipes.com]
- 4. 3-Iodophenyl Isothiocyanate | 3125-73-3 | TCI AMERICA [tcichemicals.com]
- 5. Page loading... [guidechem.com]
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